

# sarolaner efficacy comparison monthly versus 12-week treatments

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## Compound Focus: Sarolaner

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## Efficacy Comparison: Monthly vs. 12-Week Topical Treatments

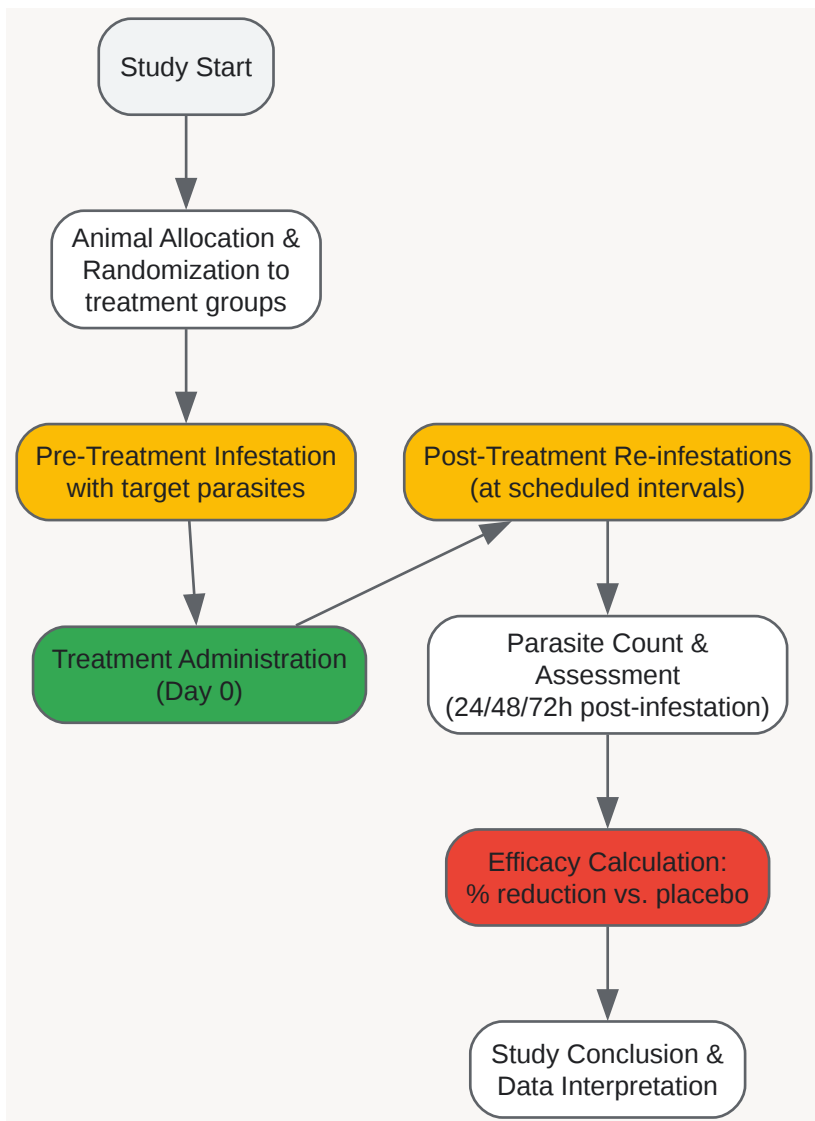
Parasite	Treatment Regimen (Product)	Efficacy & Duration	Key Comparative Findings
<b>Cat Flea</b> ( <i>Ctenocephalides felis</i> )	<b>Monthly:</b> Selamectin + <b>Sarolaner</b> (Revolution Plus) <b>12-Week:</b> Fluralaner (Bravecto)	<b>Monthly:</b> ≥98.6% efficacy over 3 months [1] [2] <b>12-Week:</b> ≥94.6% efficacy over 3 months [1] [2]	Both regimens provided <b>equivalent high efficacy</b> for flea control over 12 weeks [1] [2].
<b>Black-Legged Tick</b> ( <i>Ixodes scapularis</i> )	<b>Monthly:</b> Selamectin + <b>Sarolaner</b> (Revolution Plus) <b>12-Week:</b> Fluralaner (Bravecto)	<b>Monthly:</b> >99% efficacy 72h post-reinfestation for 1 month; high efficacy maintained over 3 monthly doses [3] <b>12-Week:</b> >99% efficacy up to Day 70; 95.7% on Day 84 [3]	Both regimens provided <b>high and consistent efficacy</b> against <i>I. scapularis</i> for 12 weeks with no clear advantage of one over the other [3].
<b>Lone Star Tick</b> ( <i>Amblyomma americanum</i> )	<b>Monthly:</b> Selamectin + <b>Sarolaner</b> (Revolution Plus)	<b>Monthly:</b> >99.1% efficacy 72h post-reinfestation for at least 29 days [4]	Specific comparative data for 12-week treatment not available in search results.

## Detailed Experimental Protocols

The comparative conclusions are drawn from rigorous, controlled laboratory studies. Here are the standard methodologies employed:

- **Study Design:** Randomized, blinded, and placebo-controlled trials, conducted in compliance with Good Clinical Practice guidelines and WAAVP (World Association for the Advancement of Veterinary Parasitology) recommendations [1] [3].
- **Animal Subjects:** Domestic short-haired cats.
- **Infestation and Assessment:**
  - Cats are infested with a known number of parasites (e.g., 100 fleas or ~50 ticks) prior to treatment and at regular intervals afterward (e.g., biweekly for fleas, weekly for ticks) [1] [4] [3].
  - Live parasites are counted and removed through systematic combing at specific time points (e.g., 24, 48, or 72 hours) after treatment and each reinfestation [1] [3].
- **Efficacy Calculation:** Efficacy is determined by the percent reduction in geometric mean live parasite counts in the treated group compared to the placebo control group at each time point [1] [4].
- **Treatment Administration:**
  - **Revolution Plus/Stronghold Plus:** Applied topically at the base of the neck at a minimum dosage of 6.0 mg/kg selamectin and 1.0 mg/kg **sarolaner** on Day 0, and again on Days 30 and 60 for a 12-week evaluation [1] [3].
  - **Bravecto for Cats:** Applied topically at a minimum dosage of 40 mg/kg fluralaner as a single treatment on Day 0 [1] [3].

The following diagram illustrates this standard experimental workflow.



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## Key Insights for Product Development

- **Class-Wide Efficacy:** The high efficacy of both **sarolaner** and fluralaner underscores the potency of the **isoxazoline class**. These compounds act by inhibiting insect-specific GABA and glutamate channels, leading to parasite death [5].
- **Strategic Dosing Considerations:** The choice between monthly and extended-duration formulations may involve trade-offs between **owner compliance (monthly)** and **convenience (12-week)**, rather than efficacy alone for the indicated periods.
- **Spectrum of Activity:** Beyond fleas and ticks, the **sarolaner/selamectin** combination (Revolution Plus) has demonstrated high efficacy against mites like *Notoedres cati* (feline scabies) in field studies [6]. This broader parasite profile can be a significant differentiator.

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## References

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